

In-Depth Technical Guide to CP-060S: A Cardioprotective Agent

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Compound of Interest

Compound Name: CP-060
Cat. No.: B15574048

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Core Compound Identity

The full chemical name of **CP-060S** is (-)-(S)-2-[3,5-bis(1,1-dimethylethyl)-4-hydroxyphenyl]-3-[3-[N-methyl-N-[2-(3,4-methylenedioxyphenoxy)ethyl]amino]propyl]-1,3-thiazolidin-4-one hydrogen fumarate.^[1] This compound is a novel cardioprotective agent with a multifaceted mechanism of action, primarily recognized for its properties as a calcium channel blocker and its ability to prevent intracellular sodium and calcium overload.

Quantitative Pharmacological Data

The following tables summarize the key quantitative data regarding the pharmacological effects of **CP-060S**.

Table 1: Vasorelaxant Activity of **CP-060S** in Rat Aorta

Agonist	CP-060S Concentration	Inhibition of Contraction	Reference Compound	Reference Compound Concentration	Inhibition of Contraction
Phenylephrine	10 ⁻⁵ M	Potent Inhibition	Nifedipine	10 ⁻⁶ M	Similar to CP-060S

 Table 2: Effect of **CP-060S** on Intracellular Calcium ([Ca²⁺]_i) in Rat Aortic Rings

Condition	Agonist	CP-060S Concentration	Effect on [Ca ²⁺] _i
High K ⁺	-	10 ⁻⁵ M	Complete Inhibition
Ca ²⁺ -free medium	Phenylephrine	10 ⁻⁵ M	No effect on phasic increase

 Table 3: Protective Effect of **CP-060S** against Veratridine-Induced Calcium Overload in Rat Cardiomyocytes

Treatment	Basal [Ca ²⁺] _i (nM)	[Ca ²⁺] _i after Veratridine (74 μM) (nM)
Control	44 ± 5	3705 ± 942
CP-060S (1 μM)	42 ± 5	72 ± 14

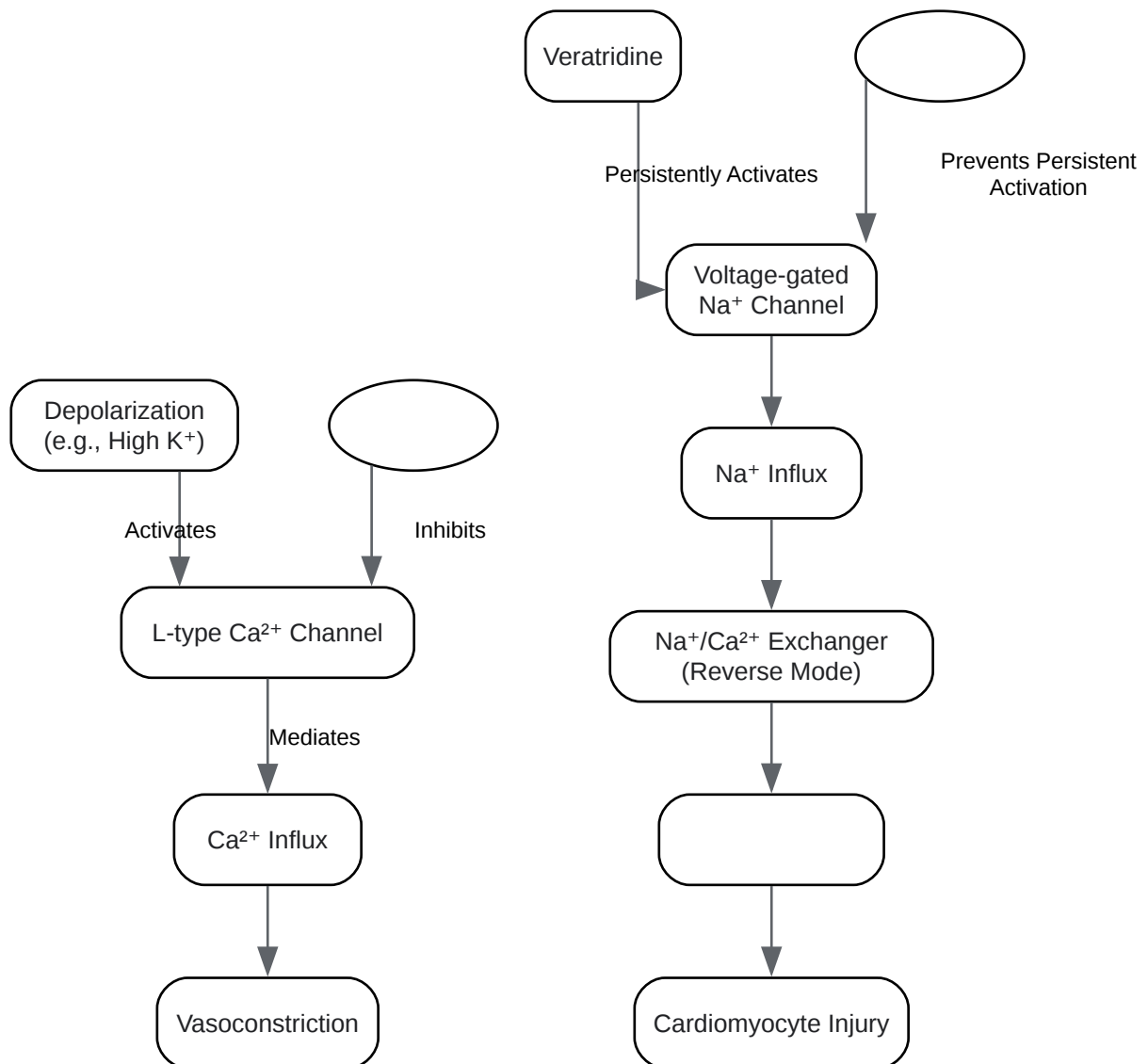
Signaling Pathways and Mechanism of Action

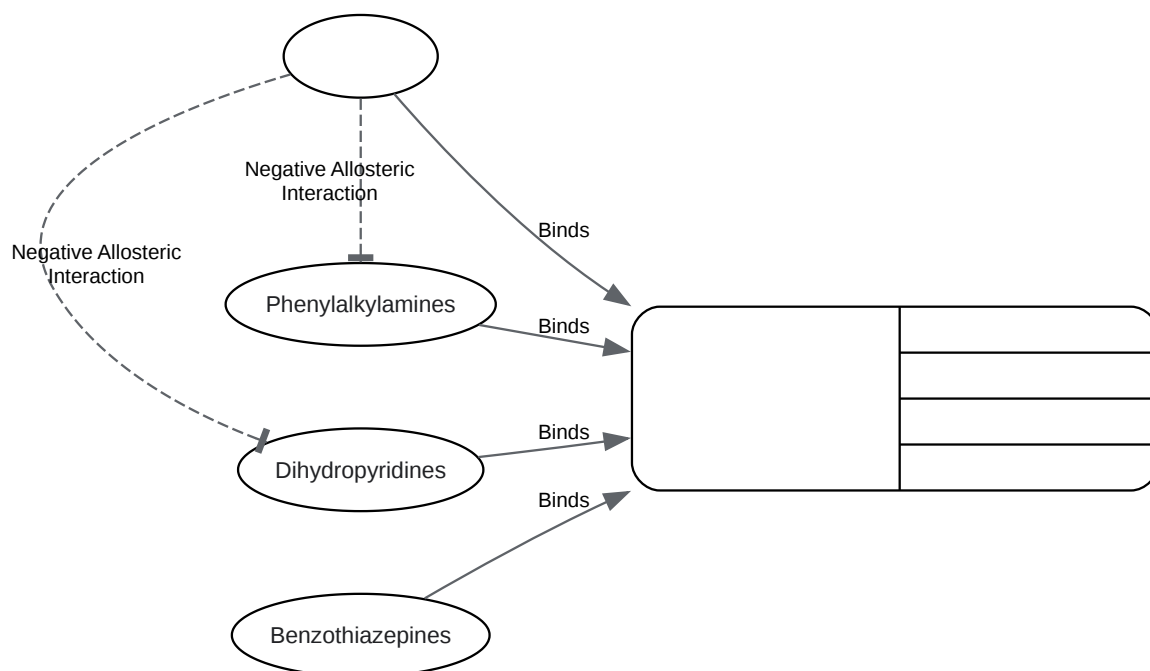
CP-060S exerts its cardioprotective effects through a combination of mechanisms, primarily centered on the regulation of intracellular calcium levels and mitigation of oxidative stress.

Inhibition of L-type Voltage-Dependent Ca²⁺ Channels

CP-060S is a potent inhibitor of L-type voltage-dependent Ca²⁺ channels, a key mechanism underlying its vaso-inhibitory effects.^[1] This action is comparable to that of established calcium

channel blockers like nifedipine.





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References

- 1. Mechanisms of vaso-inhibitory effect of cardioprotective agent, CP-060S, in rat aorta - PubMed [pubmed.ncbi.nlm.nih.gov]
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